

Personal protective equipment for handling 6,8-Difluoroquinoline

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Compound of Interest

Compound Name: 6,8-Difluoroquinoline

Cat. No.: B127152

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Essential Safety and Handling Guide for 6,8-Difluoroquinoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety and logistical information for the handling and disposal of **6,8-Difluoroquinoline**. The following procedural guidance is designed to ensure the safe execution of laboratory operations and to serve as a trusted resource for chemical handling protocols.

Hazard Identification and Quantitative Data

While a comprehensive Safety Data Sheet (SDS) for **6,8-Difluoroquinoline** is not readily available, data from suppliers and predicted values provide critical safety information. It is imperative to handle this compound with caution, assuming it possesses hazards similar to other fluoroquinoline derivatives.

Table 1: Physical and Chemical Properties of **6,8-Difluoroquinoline**

Property	Value	Source
CAS Number	145241-75-4	Supplier Data
Molecular Formula	C ₉ H ₅ F ₂ N	Supplier Data
Molecular Weight	165.14 g/mol	Supplier Data
Physical Form	Solid	Supplier Data
Purity	≥98%	Supplier Data
Predicted Boiling Point	235.0 ± 20.0 °C	Predicted Data
Predicted Density	1.319 ± 0.06 g/cm ³	Predicted Data
Storage Temperature	Room Temperature	Supplier Data

Table 2: Hazard and Precautionary Statements

Category	Statement
Hazard Statements	H302: Harmful if swallowed.
	H315: Causes skin irritation.
	H319: Causes serious eye irritation.
	H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
	P280: Wear protective gloves/protective clothing/eye protection/face protection.
	P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
	P302+P352: IF ON SKIN: Wash with plenty of soap and water.
	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to mitigate the risks of exposure when handling **6,8-Difluoroquinoline**.

Table 3: Recommended Personal Protective Equipment

Activity	Required PPE
Routine Handling & Weighing	- Nitrile gloves (double-gloving recommended)- Chemical-resistant laboratory coat- Safety glasses with side shields or chemical splash goggles
Transfer of Solids & Solutions	- Nitrile gloves (double-gloving recommended)- Chemical-resistant laboratory coat- Chemical splash goggles- Face shield (if there is a risk of splashing)
Spill Cleanup	- Chemical-resistant gloves (e.g., nitrile)- Disposable chemical-resistant coveralls- Chemical splash goggles- Air-purifying respirator with an organic vapor cartridge and a particulate pre-filter

Operational Plan: Step-by-Step Handling Protocol

This protocol is adapted from the synthesis and handling of similar solid fluoroaromatic compounds and provides a framework for the safe handling of **6,8-Difluoroquinoline**.

Preparation and Weighing

- Designated Area: All handling of solid **6,8-Difluoroquinoline** must be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.
- Pre-Weighing: Before weighing, ensure the analytical balance is clean and calibrated. Place a clean, creased weighing paper or a weighing boat on the balance and tare to zero.
- Transfer: Using a clean spatula, carefully transfer the desired amount of **6,8-Difluoroquinoline** from the reagent bottle to the weighing paper. Avoid generating dust.
- Recording: Accurately record the weight of the compound.
- Post-Weighing: Securely close the reagent bottle and clean the spatula and weighing area.

Transfer and Dissolution

- **Transfer to Reaction Vessel:** Carefully fold the weighing paper to create a makeshift funnel and gently tap it to transfer the solid into the reaction vessel. If using a weighing boat, carefully pour the solid into the vessel.
- **Rinsing:** To ensure a complete transfer, rinse the weighing paper or boat with a small amount of the reaction solvent and add the rinsing to the reaction vessel.
- **Dissolution:** Add the desired solvent to the reaction vessel and initiate stirring to dissolve the solid.

Disposal Plan

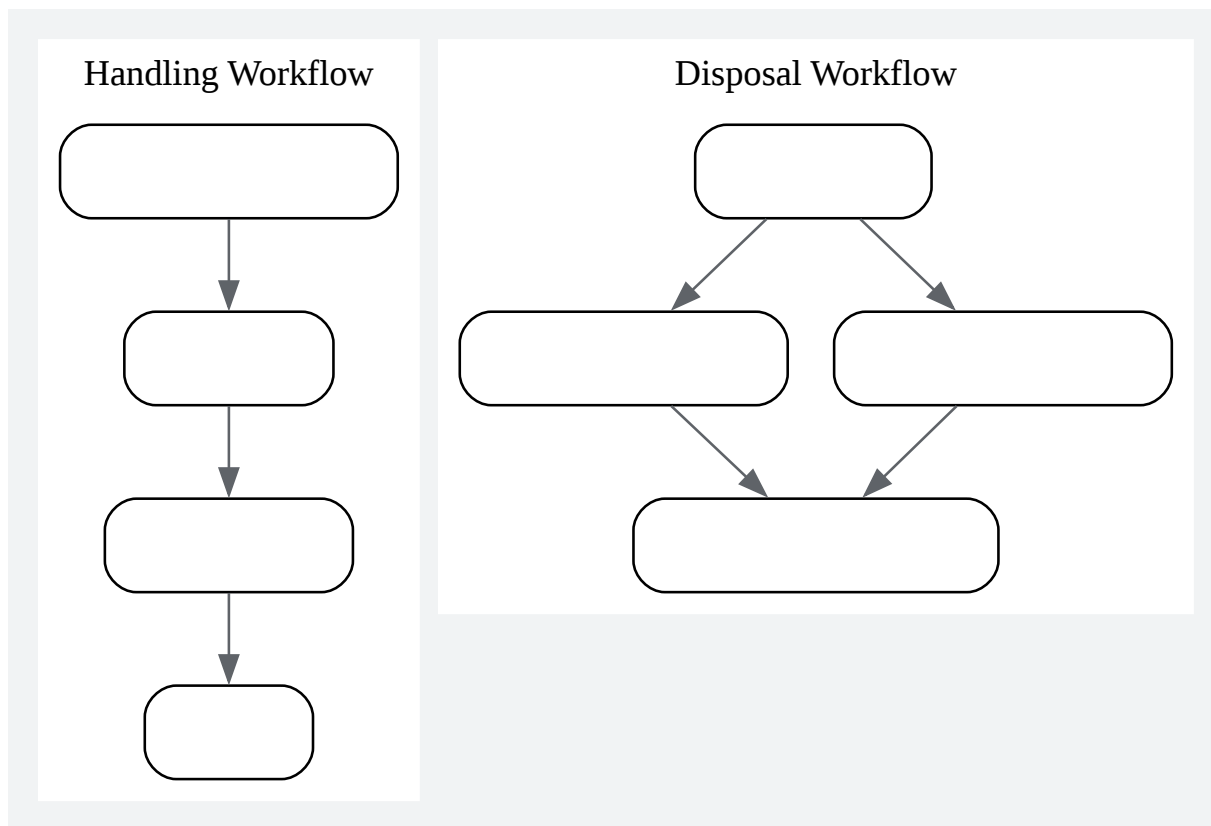
As a halogenated organic compound, **6,8-Difluoroquinoline** and all contaminated materials must be disposed of as hazardous waste.

Table 4: Disposal Guidelines

Waste Type	Disposal Procedure
Unused Solid Compound	- Collect in a clearly labeled, sealed container designated for "Halogenated Solid Organic Waste."
Contaminated Labware (e.g., weighing paper, pipette tips)	- Place in a sealed, labeled hazardous waste bag for "Solid Halogenated Waste."
Contaminated PPE (e.g., gloves, disposable lab coat)	- Collect in a designated, sealed hazardous waste container for incineration.
Liquid Waste (solutions containing 6,8-Difluoroquinoline)	- Collect in a dedicated, sealed container labeled "Halogenated Organic Liquid Waste."- Do not mix with non-halogenated waste streams.

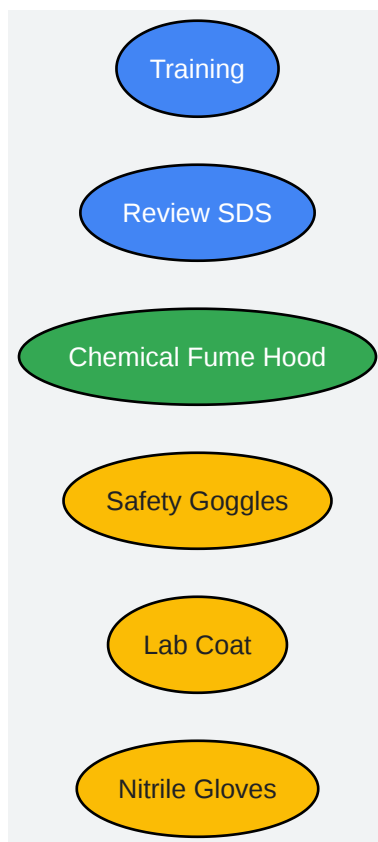
Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling and disposing of **6,8-Difluoroquinoline**.



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Caption: Safe Handling and Disposal Workflow for **6,8-Difluoroquinoline**.



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